

# An In-depth Technical Guide to the Thermochemical Properties of Dimethylaminoborane

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## Compound of Interest

Compound Name: *Dimethylaminoborane*

Cat. No.: *B1631071*

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## Introduction

**Dimethylaminoborane** (DMAB), with the chemical formula  $(\text{CH}_3)_2\text{NHBH}_3$ , is a Lewis acid-base adduct of interest in various chemical applications, including as a reducing agent and a precursor for boron-containing materials. A thorough understanding of its thermochemical properties is crucial for its safe handling, process optimization, and the design of new synthetic pathways. This guide provides a comprehensive overview of the available data on the thermochemical properties of DMAB, detailed experimental protocols for their determination, and a discussion of its thermal decomposition behavior.

## Core Thermochemical Properties

While extensive experimental data for the thermochemical properties of **dimethylaminoborane** are not readily available in the public domain, this section summarizes the known qualitative aspects and provides a framework for their experimental determination.

## Quantitative Data Summary

A comprehensive search of the scientific literature did not yield specific experimentally determined quantitative values for the standard enthalpy of formation, standard enthalpy of combustion, molar heat capacity, and standard molar entropy of solid **dimethylaminoborane**.

Therefore, the following table is presented as a template for the population of such data as it becomes available through experimental investigation.

Thermochemical Property	Symbol	Value	Units	Method of Determination
Standard Enthalpy of Formation (solid)	$\Delta H_f^\circ(s)$	Data not available	kJ/mol	Bomb Calorimetry
Standard Enthalpy of Combustion (solid)	$\Delta H_c^\circ(s)$	Data not available	kJ/mol	Bomb Calorimetry
Molar Heat Capacity (solid)	$C_{p,m}(s)$	Data not available	J/(mol·K)	Adiabatic Calorimetry or DSC
Standard Molar Entropy (solid)	$S_m^\circ(s)$	Data not available	J/(mol·K)	Adiabatic Calorimetry

## Experimental Protocols

The following sections detail the standard experimental methodologies that can be employed to determine the key thermochemical properties of **dimethylaminoborane**.

### Synthesis of Dimethylaminoborane

A common method for the synthesis of **dimethylaminoborane** involves the reaction of a borane source, such as borane dimethyl sulfide complex ( $(CH_3)_2S \cdot BH_3$ ), with dimethylamine. The reaction is typically exothermic.[\[1\]](#)

#### Materials:

- Borane dimethyl sulfide complex (5.0 M in diethyl ether)
- Dimethylamine

- Anhydrous diethyl ether
- Schlenk line apparatus
- Glove box (optional, for handling air- and moisture-sensitive reagents)

**Procedure:**

- Under an inert atmosphere (e.g., argon or nitrogen), a solution of dimethylamine in anhydrous diethyl ether is prepared in a Schlenk flask.
- The flask is cooled in an ice bath.
- The borane dimethyl sulfide complex is added dropwise to the stirred dimethylamine solution.
- The reaction mixture is allowed to slowly warm to room temperature and stirred for several hours.
- The solvent and volatile byproducts are removed under vacuum to yield **dimethylaminoborane** as a white crystalline solid.
- The purity of the product should be confirmed by spectroscopic methods such as  $^{11}\text{B}$  and  $^1\text{H}$  NMR.

## Determination of Enthalpy of Formation and Combustion by Bomb Calorimetry

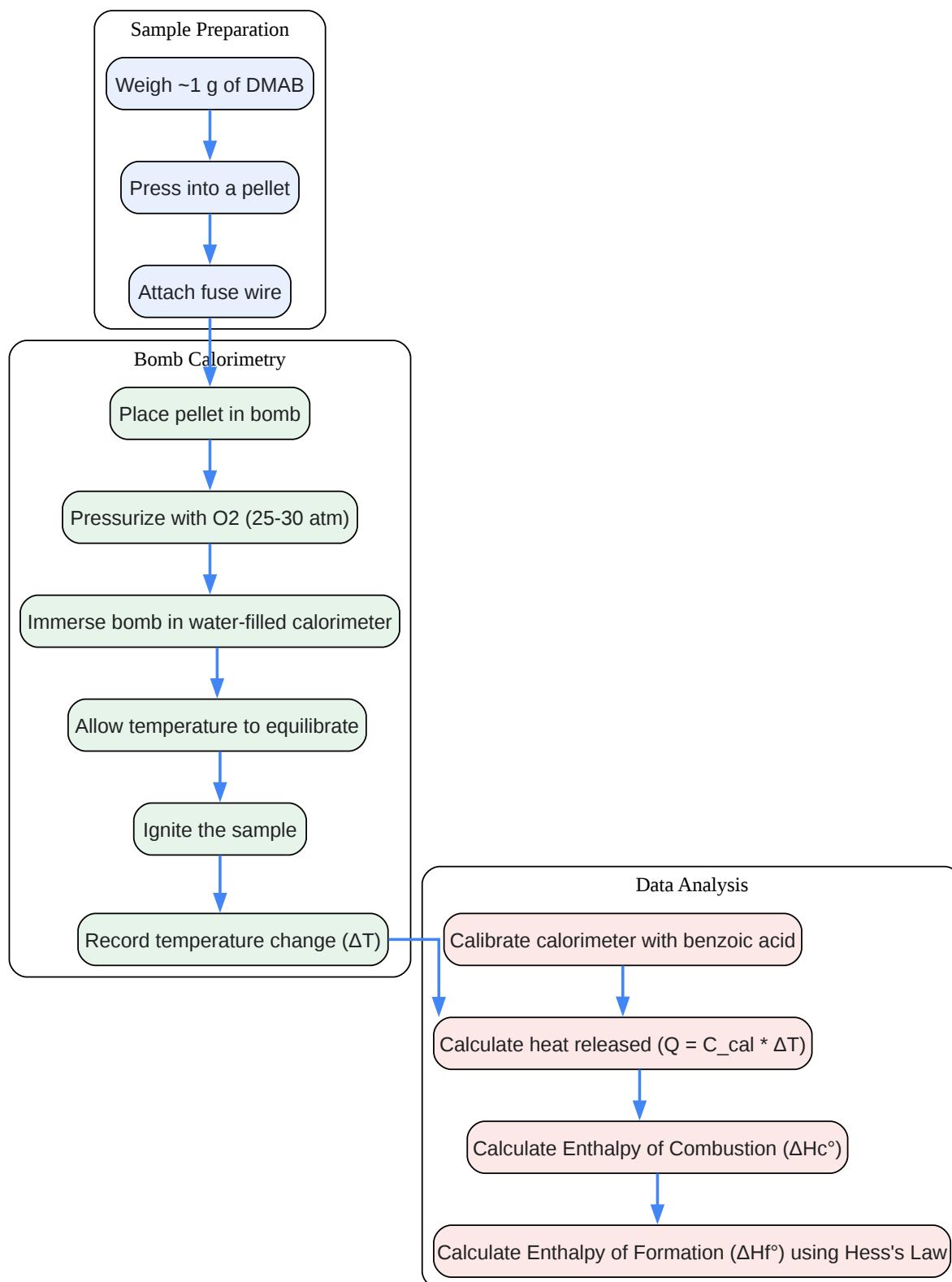
The standard enthalpy of formation ( $\Delta\text{H}_f^\circ$ ) of **dimethylaminoborane** can be determined indirectly from its standard enthalpy of combustion ( $\Delta\text{H}_c^\circ$ ) measured using bomb calorimetry.

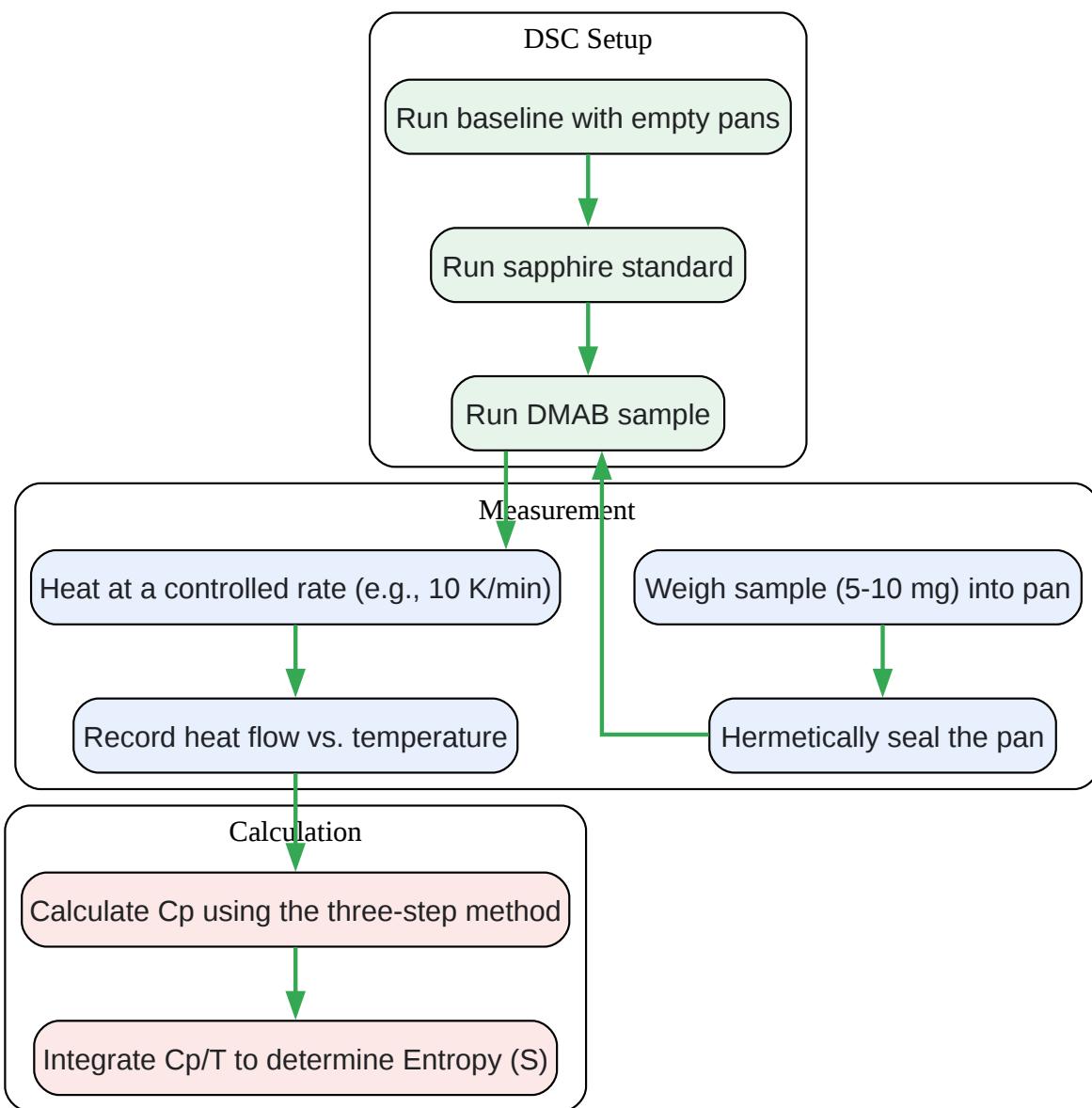
**Apparatus:**

- Oxygen bomb calorimeter
- Benzoic acid (for calibration)
- Fuse wire

- Pellet press
- Analytical balance

Experimental Workflow:





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## References

- 1. researchgate.net [researchgate.net]
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